

Application Note & Protocol: Preparation of Stable Ferrous Lactate Stock Solutions

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Compound of Interest

Compound Name: *Ferrous lactate dihydrate*

CAS No.: *1654003-97-0*

Cat. No.: *B12727751*

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1. Introduction

Ferrous lactate, the iron(II) salt of lactic acid, is a widely utilized compound in research, drug development, and food fortification.[1][2] Its applications range from serving as an iron supplement in cell culture media to its use as a nutrient and color retention agent in food products.[1][2] The ferrous (Fe^{2+}) state of iron is more soluble and bioavailable compared to the ferric (Fe^{3+}) state.[3] However, a significant challenge in working with ferrous lactate is the propensity of the ferrous ion to oxidize to the ferric state, particularly in aqueous solutions exposed to air.[4] This oxidation can lead to precipitation of insoluble ferric hydroxide, reducing the effective concentration of bioavailable iron and compromising experimental reproducibility.

This application note provides a detailed protocol for the preparation of stable ferrous lactate stock solutions, incorporating best practices to minimize oxidation and ensure the integrity and longevity of the solution. The protocol is intended for researchers, scientists, and drug development professionals who require reliable and reproducible ferrous iron solutions for their work.

2. Materials and Equipment

- Chemicals:
 - Ferrous Lactate ($\text{C}_6\text{H}_{10}\text{FeO}_6 \cdot x\text{H}_2\text{O}$), high purity
 - Deionized water (DI H_2O), high-purity ($18.2 \text{ M}\Omega\cdot\text{cm}$)
 - Ascorbic acid ($\text{C}_6\text{H}_8\text{O}_6$), ACS grade or higher
 - Hydrochloric acid (HCl), concentrated, for pH adjustment
 - Nitrogen (N_2) or Argon (Ar) gas, high purity
- Equipment:
 - Analytical balance
 - Volumetric flasks (Class A)
 - Beakers and graduated cylinders
 - Magnetic stirrer and stir bars
 - pH meter, calibrated
 - Gas dispersion tube or sparging needle
 - Sterile syringe filters ($0.22 \mu\text{m}$ pore size), if sterility is required
 - Amber glass storage bottles or vials
 - Pipettes and pipette tips

3. Experimental Protocol: Preparation of a Stable Ferrous Lactate Stock Solution

This protocol outlines the preparation of a 100 mM ferrous lactate stock solution stabilized with ascorbic acid. The volumes can be scaled as needed.

Step 1: Degassing the Solvent

To minimize dissolved oxygen, which is a primary driver of Fe^{2+} oxidation, the deionized water must be thoroughly degassed.

- Measure approximately 90% of the final desired volume of deionized water into a flask.
- Place a magnetic stir bar in the flask and begin stirring at a moderate speed.
- Insert a gas dispersion tube connected to a nitrogen or argon gas source into the water, ensuring the gas bubbles through the entire volume.
- Sparge the water with the inert gas for at least 30-60 minutes.

Step 2: Weighing and Dissolving Ferrous Lactate and Stabilizer

Ascorbic acid is a potent antioxidant that effectively protects Fe^{2+} from oxidation by reducing any Fe^{3+} that forms back to Fe^{2+} .[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

- In a clean weighing boat, accurately weigh the required amount of ferrous lactate. For 100 mL of a 100 mM solution, this will be approximately 2.88 g of ferrous lactate trihydrate (MW: 288.03 g/mol).
- Separately, weigh out ascorbic acid. A molar ratio of at least 2:1 of ascorbic acid to iron is recommended to enhance stability.[\[7\]](#) For a 10:1 molar ratio, you would add approximately 1.76 g of ascorbic acid (MW: 176.12 g/mol) for every 100 mL of 100 mM ferrous lactate solution.
- Quantitatively transfer the weighed ferrous lactate and ascorbic acid to the flask containing the degassed water while maintaining a gentle stream of inert gas over the surface of the liquid.
- Continue stirring until all solids are completely dissolved. The solution should be a light green or pale yellow color.[\[4\]](#)

Step 3: pH Adjustment

The stability of ferrous lactate is pH-dependent, with better solubility and stability in slightly acidic conditions.[\[10\]](#)[\[11\]](#) A pH range of 4.0-5.0 is generally recommended.

- Calibrate the pH meter according to the manufacturer's instructions.
- Measure the pH of the ferrous lactate solution.
- If necessary, adjust the pH to the target range by adding small aliquots of dilute hydrochloric acid.

Step 4: Final Volume and Storage

- Once the desired pH is achieved, quantitatively transfer the solution to a volumetric flask.
- Bring the solution to the final volume with degassed deionized water.
- If sterility is required (e.g., for cell culture applications), filter the solution through a 0.22 μm sterile syringe filter into a sterile, amber storage bottle.
- Before sealing the bottle, flush the headspace with nitrogen or argon gas to create an inert atmosphere.
- Store the solution at 4°C, protected from light.[\[4\]](#)[\[12\]](#)

4. Quality Control and Stability Assessment

To ensure the quality and stability of the prepared stock solution, periodic verification of the ferrous iron concentration is recommended. The Ferrozine assay is a sensitive and reliable colorimetric method for this purpose.[\[13\]](#)[\[14\]](#)

Brief Protocol for Ferrozine Assay:

- **Reagent Preparation:** Prepare a Ferrozine solution (e.g., 6.5 mM) and an ammonium acetate buffer (e.g., 5 M).[\[15\]](#) An ascorbic acid solution is also used as a reductant to ensure all iron is in the ferrous state for total iron measurement.[\[15\]](#)[\[16\]](#)
- **Standard Curve:** Prepare a series of ferrous iron standards of known concentrations.
- **Sample Preparation:** Dilute a small aliquot of the ferrous lactate stock solution to fall within the range of the standard curve.

- Assay: In a microplate, mix the standards and samples with the Ferrozine reagent.
- Measurement: Measure the absorbance at approximately 562 nm using a microplate reader.
[16] The intensity of the colored complex is proportional to the ferrous iron concentration.[14]
- Calculation: Determine the concentration of ferrous iron in the stock solution by comparing its absorbance to the standard curve.

A significant decrease in the measured ferrous iron concentration or a visible change in the solution's color (e.g., to a brownish or orange hue) indicates oxidation and degradation.

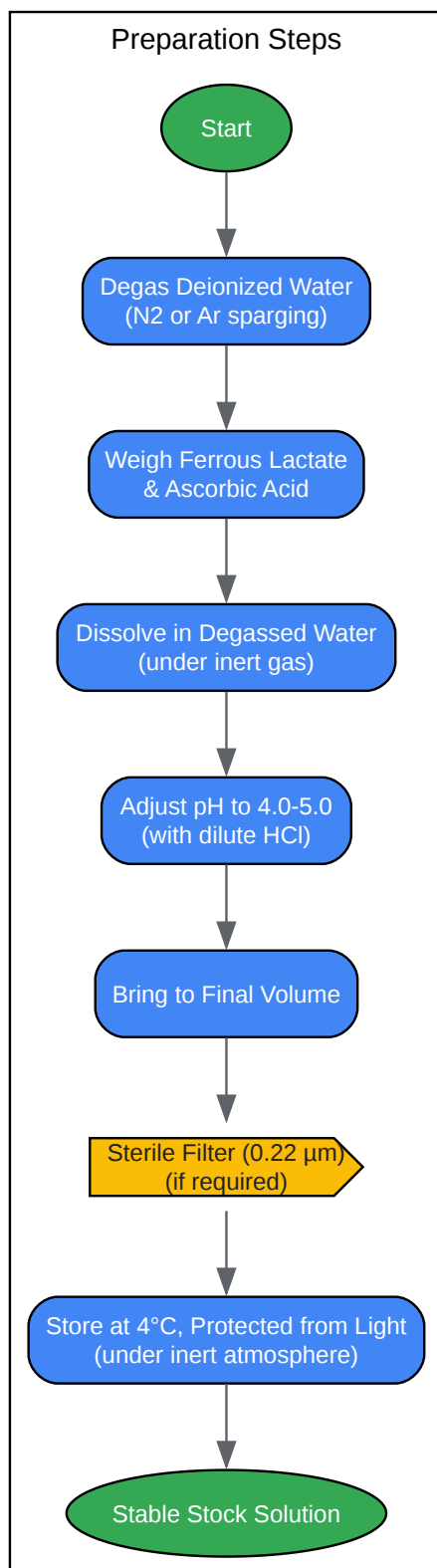
5. Data Presentation: Key Parameters for Preparation

The following table summarizes the critical parameters for preparing a stable ferrous lactate stock solution.

Parameter	Recommended Condition	Rationale
Solvent	Degassed Deionized Water	Minimizes dissolved oxygen to prevent oxidation of Fe ²⁺ .
Stabilizer	Ascorbic Acid	Acts as an antioxidant, maintaining iron in the more soluble Fe ²⁺ state. [5] [6] [7]
Stabilizer:Iron Molar Ratio	≥ 2:1 (10:1 recommended for enhanced stability)	Ensures sufficient reducing capacity to protect the ferrous iron. [7]
pH	4.0 - 5.0	Enhances solubility and stability of ferrous lactate. [10] [11]
Storage Temperature	4°C	Slows down the rate of chemical degradation.
Storage Atmosphere	Inert Gas (Nitrogen or Argon)	Prevents exposure to atmospheric oxygen during storage.
Storage Container	Amber Glass Vials/Bottles	Protects the solution from light, which can accelerate degradation. [4]

6. Visualization

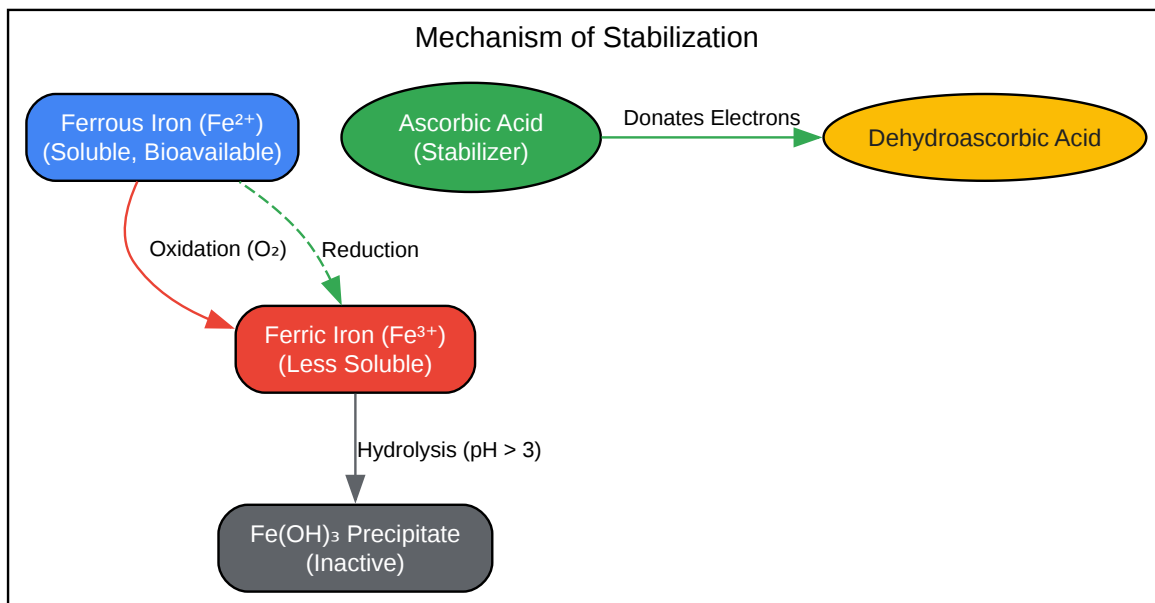
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Caption: Workflow for preparing stable ferrous lactate stock solution.

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Caption: Stabilization of ferrous iron by ascorbic acid.

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